

4A3-SC7 Ionizable Lipid: A Technical Guide for Advanced Drug Delivery

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Compound of Interest

Compound Name: 4A3-SC7
Cat. No.: B15573853

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4A3-SC7 is a proprietary, next-generation ionizable lipid that has emerged as a critical component in the development of advanced lipid nanoparticle (LNP) systems for targeted delivery of nucleic acid therapeutics.^{[1][2]} Its unique branched-tail structure is specifically engineered to enhance the encapsulation of large mRNA molecules and facilitate efficient endosomal escape, a key bottleneck in intracellular drug delivery.^{[1][2]} This technical guide provides an in-depth overview of **4A3-SC7**, including its physicochemical properties, formulation into LNPs, and its application in vivo, with a focus on gene editing.

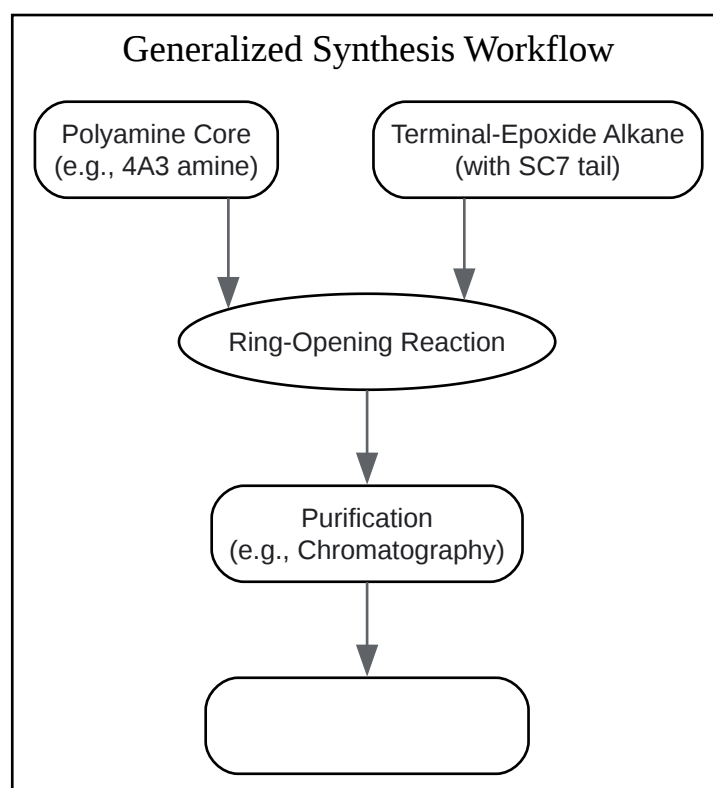
Physicochemical Properties of 4A3-SC7

4A3-SC7 is a polymer of the 4A3 amine core, characterized by a complex structure designed for optimal performance in LNP formulations.^{[3][4]}

Property	Value	Reference
Chemical Formula	C71H131N3O16S4	[1]
Molecular Weight	1411.07 g/mol	[1]
CAS Number	1857340-77-2	[1][5]
Purity	≥95%	[5]
Solubility	Soluble in Methyl Acetate (≥10 mg/ml)	[5]
Storage	Powder: -20°C for 2 years; In DMSO: -80°C for 6 months	[1]

Synthesis of 4A3-SC7

While the precise, proprietary synthesis protocol for **4A3-SC7** is not publicly disclosed, the synthesis of analogous branched-tail ionizable lipids, such as those from the 4A3 amine core series, generally involves a multi-step process. This typically includes the reaction of a polyamine core with terminal-epoxide alkanes. A generalized synthetic workflow is depicted below.



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A generalized workflow for the synthesis of **4A3-SC7**.

Formulation of 4A3-SC7 Lipid Nanoparticles

4A3-SC7 is a key component of the Selective Organ Targeting (SORT) LNP platform.^{[1][2]}

These LNPs are typically formulated using a rapid mixing technique, such as T-mixing or microfluidics, to ensure uniform particle size and high encapsulation efficiency.

Liver-Targeting SORT LNP Formulation

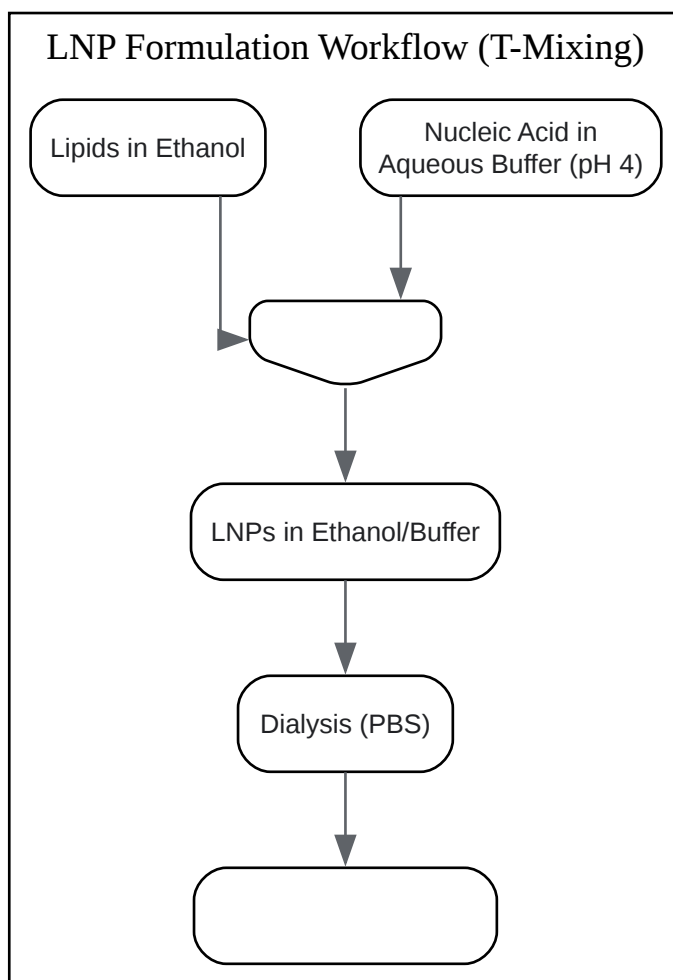
A well-characterized formulation targets the liver by incorporating the targeting lipid 4A3-Cit.

Component	Molar Percentage (%)
4A3-SC7 (Ionizable Lipid)	15.04
DOPE (Helper Lipid)	23.04
Cholesterol (Structural Lipid)	38.72
DMG-PEG2000 (PEG-Lipid)	3.2
4A3-Cit (Targeting Lipid)	20

Reference:[1]

LNP Formulation Protocol (T-Mixing)

- Preparation of Lipid Stock Solution: Dissolve **4A3-SC7**, DOPE, cholesterol, DMG-PEG2000, and any targeting lipids (e.g., 4A3-Cit) in ethanol at the desired molar ratios.
- Preparation of Aqueous Phase: Dissolve the nucleic acid cargo (e.g., mRNA, sgRNA) in an acidic buffer (e.g., citrate buffer, pH 4.0).
- Rapid Mixing: Utilize a T-mixing apparatus to rapidly mix the lipid-ethanol solution with the aqueous nucleic acid solution at a defined flow rate ratio (e.g., 3:1 aqueous to organic).
- Dialysis: Dialyze the resulting LNP solution against phosphate-buffered saline (PBS) to remove ethanol and raise the pH to neutral.
- Sterilization: Sterilize the final LNP formulation by filtration through a 0.22 µm filter.



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LNP formulation process using the T-mixing method.

In Vivo Performance and Applications

LNPs formulated with **4A3-SC7** have demonstrated high efficiency in vivo, particularly for gene editing applications.

Performance of Liver-Targeting 4A3-SC7 LNPs

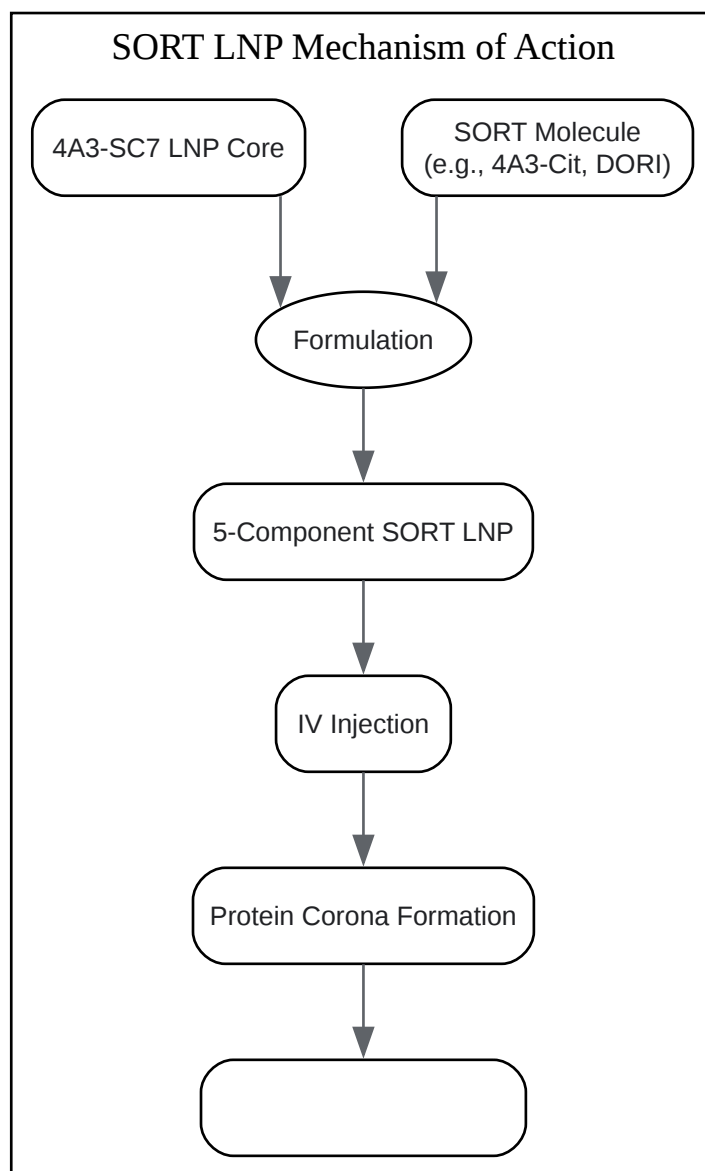
Parameter	Value	Reference
Particle Size	~74 nm	[1]
Polydispersity Index (PDI)	0.17	[1]
Encapsulation Efficiency (for ~5000 nt mRNA)	87%	[1]
In Vivo Efficacy (Base Editing in Hepatocytes)	>40%	[1][2]

In Vivo Gene Editing Protocol (General)

- **Animal Model:** Utilize a relevant animal model for the disease of interest (e.g., PiZ mice for alpha-1 antitrypsin deficiency).
- **LNP Administration:** Administer the **4A3-SC7** LNP formulation intravenously (IV) at a specified dose (e.g., mg of mRNA per kg of body weight).
- **Tissue Harvest and Analysis:** At a predetermined time point post-injection, harvest the target organs (e.g., liver).
- **Quantification of Gene Editing:** Analyze the harvested tissues to quantify the extent of gene editing using techniques such as next-generation sequencing (NGS) or digital droplet PCR (ddPCR).
- **Protein Expression Analysis:** Assess the functional consequence of gene editing by measuring the expression of the target protein (e.g., via ELISA or Western blot).

Mechanism of Action: SORT LNP Platform

The Selective Organ Targeting (SORT) technology leverages the addition of a fifth lipid component—the SORT molecule—to a standard four-component LNP formulation. This additional molecule modulates the protein corona that forms around the LNP upon entering the bloodstream, which in turn dictates its biodistribution and organ tropism. The versatility of **4A3-SC7** is demonstrated by its use in a "DualSORT" system, where it is paired with DORI for enhanced lung targeting.[1][2]



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Mechanism of organ targeting by SORT LNPs.

Conclusion

4A3-SC7 is a highly effective ionizable lipid that plays a pivotal role in the development of targeted LNP-based therapeutics. Its unique branched-tail structure contributes to superior encapsulation of large nucleic acid payloads and efficient intracellular delivery. The integration of **4A3-SC7** into the SORT LNP platform enables precise organ targeting, opening up new avenues for in vivo gene editing and the treatment of a wide range of genetic disorders. The

data and protocols presented in this guide offer a valuable resource for researchers and drug developers working at the forefront of nucleic acid-based medicine.

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